

safety and handling of 4-(Oxetan-3-yloxy)aniline in the lab

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Oxetan-3-yloxy)aniline

Cat. No.: B1396200

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Introduction: A Modern Building Block for Drug Discovery

4-(Oxetan-3-yloxy)aniline (CAS No: 1221819-62-0) has emerged as a significant building block for medicinal chemistry and drug development professionals.^[1] Its unique structure, combining a reactive aniline moiety with a strained oxetane ring, offers a strategic advantage in molecular design. The oxetane group, a polar, sp^3 -rich motif, is often employed as a bioisostere for less favorable groups like carbonyls, serving to enhance aqueous solubility, metabolic stability, and three-dimensionality in drug candidates.^[1] The primary amine provides a versatile handle for a wide array of chemical transformations, including amide bond formations and cross-coupling reactions.^[1]

However, as with all primary aromatic amines, this compound warrants careful and informed handling due to its potential health hazards.^{[2][3]} This guide provides a comprehensive overview of the safety protocols, risk mitigation strategies, and emergency procedures necessary for the responsible use of **4-(Oxetan-3-yloxy)aniline** in a research and development laboratory setting.

Physicochemical Properties Summary

Property	Value	Source
CAS Number	1221819-62-0	[1][4]
Molecular Formula	C ₉ H ₁₁ NO ₂	[4][5]
Molecular Weight	165.19 g/mol	[5]
Appearance	Solid (Typical)	N/A
Storage	2-8°C, under inert atmosphere, protected from light	[1]

Hazard Identification and Toxicological Profile

The primary hazards of **4-(Oxetan-3-yloxy)aniline** are associated with its aniline substructure. Aromatic amines as a class are known for their potential toxicity, and appropriate precautions are mandatory.[2][6]

GHS Hazard Classification

Based on data for structurally related compounds, **4-(Oxetan-3-yloxy)aniline** and its derivatives are classified with the following hazards:

Hazard Statement	Code	Classification	Source
Harmful if swallowed	H302	Acute Toxicity, Oral (Category 4)	[7][8]
Causes skin irritation	H315	Skin Corrosion/Irritation (Category 2)	[7][8]
Causes serious eye irritation	H319	Serious Eye Damage/Irritation (Category 2A)	[7][8]
May cause respiratory irritation	H335	Specific Target Organ Toxicity, Single Exposure (Category 3)	[7][8]

Note: This classification is based on available data for similar compounds and should be treated as a minimum standard. A comprehensive risk assessment should always be performed.

Toxicological Insights

Primary aromatic amines (PAAs) are readily absorbed through the skin, as well as via inhalation and ingestion.[2] Their toxicity often manifests as hematotoxicity, specifically by inducing methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its ability to transport oxygen.[9] This can lead to symptoms like cyanosis (bluish skin color).[9]

While specific carcinogenicity and mutagenicity data for **4-(Oxetan-3-yloxy)aniline** are not readily available, many aromatic amines are classified as suspected carcinogens or mutagens.[3][10] Therefore, it is prudent to handle this compound with the assumption that it may pose long-term health risks, including potential damage to organs upon prolonged or repeated exposure.[10][11]

Risk Assessment and Control Measures

A thorough, task-specific risk assessment must be conducted before any procedure involving **4-(Oxetan-3-yloxy)aniline**. The primary control strategy is to minimize all potential routes of exposure.

Engineering Controls

- Chemical Fume Hood: All handling of **4-(Oxetan-3-yloxy)aniline**, including weighing, dispensing, and reaction setup, must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[\[12\]](#)
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[13\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is the final line of defense and must be worn at all times when handling this chemical.

PPE Item	Specification	Rationale
Hand Protection	Nitrile gloves (or other chemically resistant gloves). Inspect prior to use.	Prevents skin contact. Aromatic amines can be absorbed through the skin.[2] [7] Use proper glove removal technique to avoid contaminating hands.[7]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles or splashes.[7]
Face Protection	Face shield (in addition to goggles)	Required when there is a significant risk of splashing.[7]
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination. [11]
Respiratory Protection	Not typically required if work is performed in a fume hood. If aerosols or dust may be generated outside a hood, a NIOSH-approved respirator (e.g., N95 for dusts) is necessary.[7][13]	Prevents inhalation of airborne particles.

Standard Operating Procedure (SOP) for Safe Handling

The following step-by-step procedure outlines the safe handling of **4-(Oxetan-3-yloxy)aniline** from receipt to use in a typical synthetic reaction.

I. Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any damage or leaks.

- **Label:** Ensure the container is clearly labeled with the chemical name, date received, and all relevant GHS hazard pictograms.
- **Store:** Store the container in a designated, well-ventilated, cool, and dark location, preferably in a refrigerator at 2-8°C.^[1] Ensure it is stored under an inert atmosphere (e.g., in a desiccator with argon or nitrogen backfill) and away from incompatible materials such as strong acids, strong oxidizing agents, and acid chlorides.^{[13][14]}

II. Weighing and Dispensing

- **Prepare Workspace:** Before handling, ensure the chemical fume hood sash is at the appropriate height and the work area is clean and uncluttered.
- **Don PPE:** Put on all required PPE as detailed in the table above.
- **Tare Balance:** Place a clean weighing vessel on the analytical balance inside the fume hood and tare it.
- **Dispense Solid:** Carefully dispense the required amount of **4-(Oxetan-3-yloxy)aniline** into the weighing vessel. Use a spatula and avoid generating dust. If dust is unavoidable, work in a way that directs it away from your breathing zone and towards the back of the hood.
- **Seal Container:** Immediately and tightly seal the main container.
- **Clean:** Wipe down the spatula and any contaminated surfaces within the fume hood with a solvent-moistened wipe (e.g., ethanol or isopropanol). Dispose of the wipe as hazardous waste.

III. Use in a Synthetic Reaction (Example: Amide Coupling)

- **Inert Atmosphere:** Set up the reaction glassware in the fume hood. If the reaction is air or moisture-sensitive, ensure the system is under an inert atmosphere (N₂ or Ar).
- **Add Reagents:** Charge the reaction vessel with the solvent and other reagents first.
- **Add Aniline:** Add the weighed **4-(Oxetan-3-yloxy)aniline** to the reaction vessel. This can be done as a solid or by first dissolving it in a small amount of an appropriate solvent.

- Monitor Reaction: Conduct the reaction within the fume hood.
- Quenching: At the end of the reaction, cool the mixture to the appropriate temperature before cautiously quenching it with a suitable reagent. Be aware of potential exotherms or gas evolution.

Emergency Procedures

In the event of an exposure or spill, immediate and correct action is critical.

Emergency Situation	Response Protocol
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [7] [15]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7] [15]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [7] [15]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7] [16]
Small Spill	Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). Sweep up the material, place it in a sealed container, and label it for hazardous waste disposal. Clean the spill area with a suitable solvent. [14]
Large Spill	Evacuate the area. Alert laboratory personnel and the institutional safety officer. Do not attempt to clean up without specialized training and equipment.
Fire	Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. [7] Wear a self-contained breathing apparatus (SCBA) if necessary. [7] [16]

Waste Management and Disposal

All waste containing **4-(Oxetan-3-yloxy)aniline** must be treated as hazardous waste.^[17]

Evaporation in the fume hood is not an acceptable method of disposal.^[17]

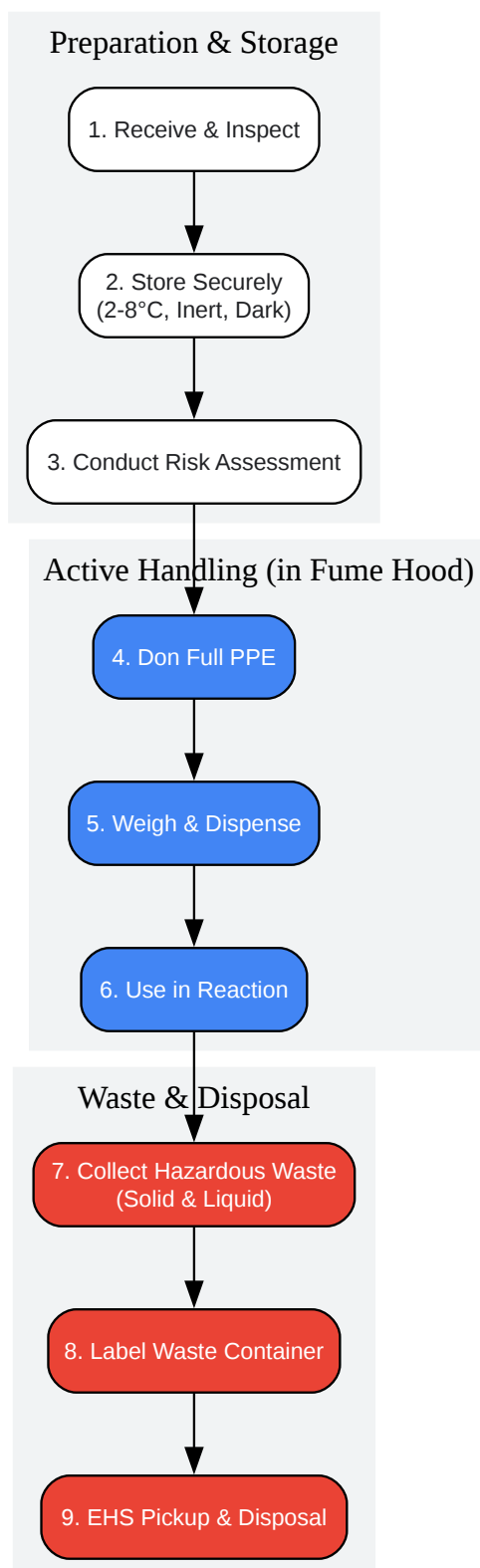
Step-by-Step Disposal Protocol

- Container Selection: Choose a chemically compatible, leak-proof container with a screw-on cap for waste collection.^[17] Do not use makeshift closures.^[17]
- Waste Segregation:
 - Solid Waste: Collect unused or contaminated solid **4-(Oxetan-3-yloxy)aniline**, contaminated consumables (e.g., weighing paper, wipes), and spill cleanup materials in a designated solid hazardous waste container.^[17]
 - Liquid Waste: Collect reaction mixtures and solvent rinses in a designated liquid hazardous waste container. Do not mix incompatible waste streams.
- Labeling: Clearly label the waste container with the words "Hazardous Waste" and list all contents, including solvents and their approximate percentages.^[17]
- Storage: Keep waste containers securely closed except when adding waste.^[17] Store them in a designated Satellite Accumulation Area until they are collected by the institution's Environmental Health and Safety (EHS) department.
- Disposal: Arrange for disposal through a licensed professional waste disposal service, following all local, state, and federal regulations.^{[7][14]}

Visualization of Workflows

Safe Handling Workflow Diagram

The following diagram illustrates the complete lifecycle for the safe handling of **4-(Oxetan-3-yloxy)aniline** in the laboratory.

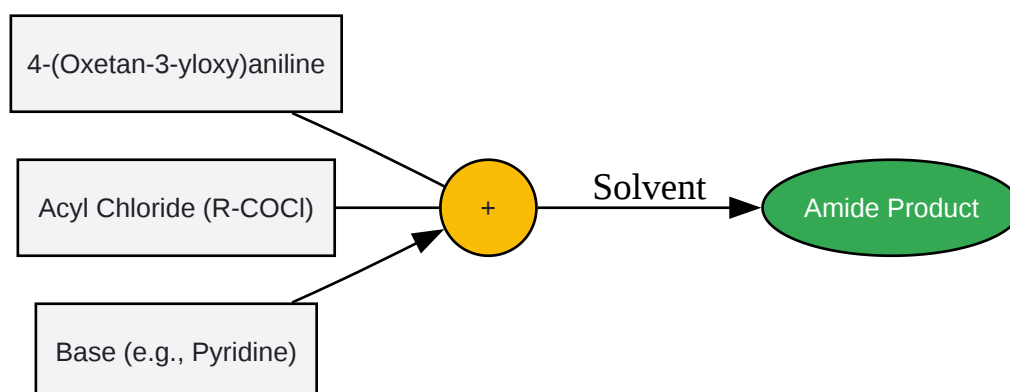


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Caption: Workflow for safe handling of **4-(Oxetan-3-yloxy)aniline**.

Representative Reaction Diagram

This diagram shows a general acylation reaction, a common use for this compound.



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Caption: General acylation of **4-(Oxetan-3-yloxy)aniline**.

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- To cite this document: BenchChem. [safety and handling of 4-(Oxetan-3-yloxy)aniline in the lab]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1396200#safety-and-handling-of-4-oxetan-3-yloxy-aniline-in-the-lab]

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